

Chemical structure and properties of Delphinidin 3,5-diglucoside

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Compound of Interest

Compound Name: Delphinidin 3,5-diglucoside

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Delphinidin 3,5-diglucoside: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

Delphinidin 3,5-diglucoside is a prominent anthocyanin, a class of water-soluble flavonoids responsible for the vibrant red, purple, and blue hues in numerous plants. This technical guide provides an in-depth overview of the chemical structure, physicochemical properties, and biological activities of **Delphinidin 3,5-diglucoside**. It is designed to serve as a comprehensive resource for researchers, scientists, and professionals in drug development, offering detailed experimental protocols and summarizing key quantitative data. This document delves into the antioxidant, anti-inflammatory, and anticancer properties of this compound, exploring its interactions with key cellular signaling pathways.

Chemical Structure and Identification

Delphinidin 3,5-diglucoside, also known as delphinin or hyacin, is an anthocyanin composed of a delphinidin aglycone attached to two glucose units at the 3 and 5 positions. This glycosylation enhances its stability and water solubility.

Table 1: Chemical Identification of **Delphinidin 3,5-diglucoside**

Identifier	Value
IUPAC Name	(2R,3S,4S,5R,6S)-2-(hydroxymethyl)-6-[7-hydroxy-3-[(2S,3R,4S,5S,6R)-3,4,5-trihydroxy-6-(hydroxymethyl)oxan-2-yl]oxy-2-(3,4,5-trihydroxyphenyl)chromenylium-5-yl]oxyoxane-3,4,5-triol
SMILES	<chem>C1=C(C=C(C(=C1O)O)O)C2=C(C=C3C(=CC(=CC3=[O+]2)O)O[C@H]4--INVALID-LINK--CO)O)O">C@@HO)O[C@H]5--INVALID-LINK--CO)O)O">C@@HO</chem>
InChI	InChI=1S/C27H30O17/c28-6-16-19(34)21(36)23(38)26(43-16)41-14-4-9(30)3-13-10(14)5-15(25(40-13)8-1-11(31)18(33)12(32)2-8)42-27-24(39)22(37)20(35)17(7-29)44-27/h1-5,16-17,19-24,26-29,34-39H,6-7H2,(H3-,30,31,32,33)/p+1/t16-,17-,19-,20-,21+,22+,23-,24-,26-,27-/m1/s1
Molecular Formula	C ₂₇ H ₃₁ O ₁₇ ⁺
Molecular Weight	627.5 g/mol
CAS Number	17670-06-3

Physicochemical Properties

The physicochemical properties of **Delphinidin 3,5-diglucoside** are crucial for its extraction, stability, and biological activity.

Table 2: Physicochemical Properties of **Delphinidin 3,5-diglucoside**

Property	Value
Melting Point	202 - 203 °C[1]
Solubility	Soluble in polar solvents like methanol and water; sparingly soluble in ethanol and acetone. [2] The presence of two glucose moieties generally increases water solubility compared to its aglycone, though steric hindrance can play a role.[3]
Stability	Highly dependent on pH, temperature, and light. [4][5] It is most stable in acidic conditions (pH < 3), appearing red. As pH increases, it turns purple to blue and becomes less stable, degrading into chalcone and other products.[2] [6] Elevated temperatures and exposure to light accelerate its degradation.[2]
λ_{max}	Approximately 515-530 nm in the visible spectrum, with another absorption peak around 270-280 nm in the UV region.[7][8][9]
pKa (Predicted)	Strongest Acidic: 6.61; Strongest Basic: -3.7

Natural Occurrence and Biosynthesis

Delphinidin 3,5-diglucoside is widely distributed in the plant kingdom, contributing to the coloration of many flowers and fruits.

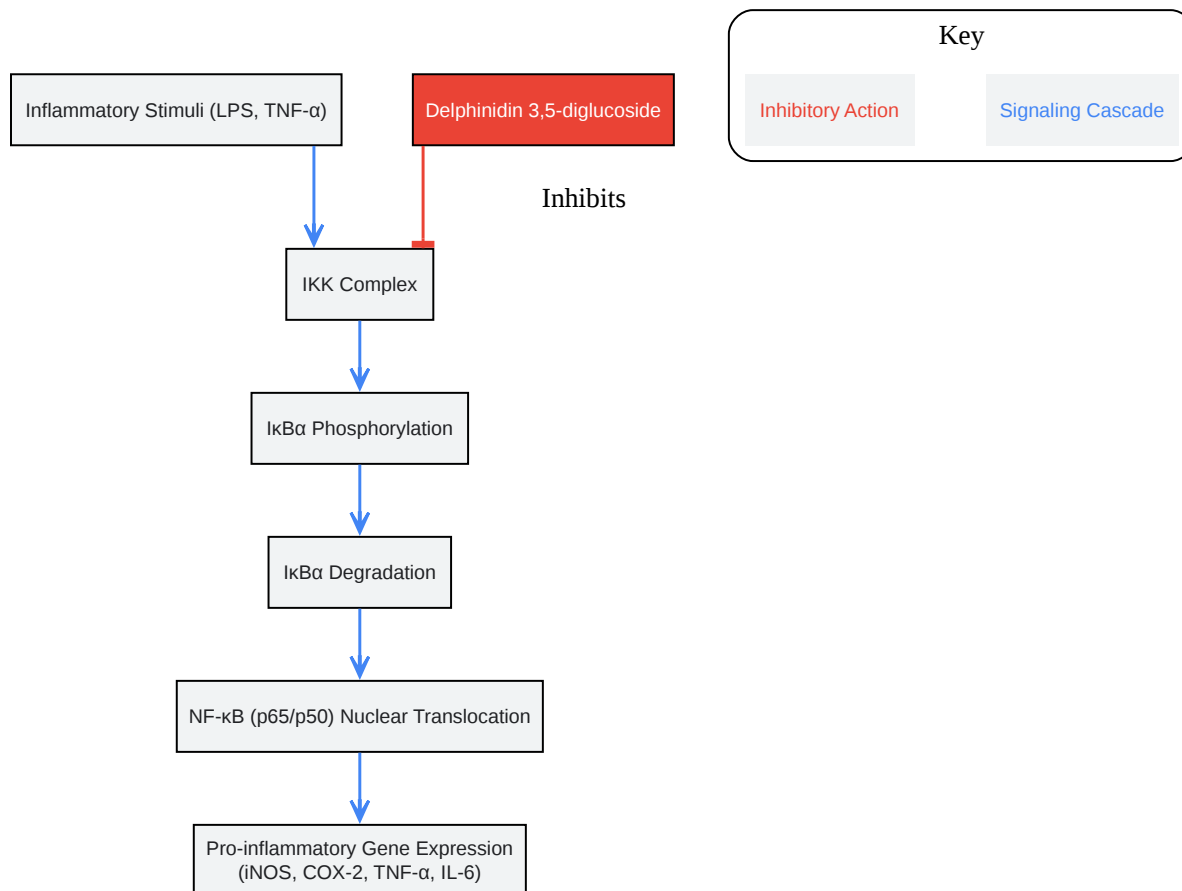
Notable Natural Sources:

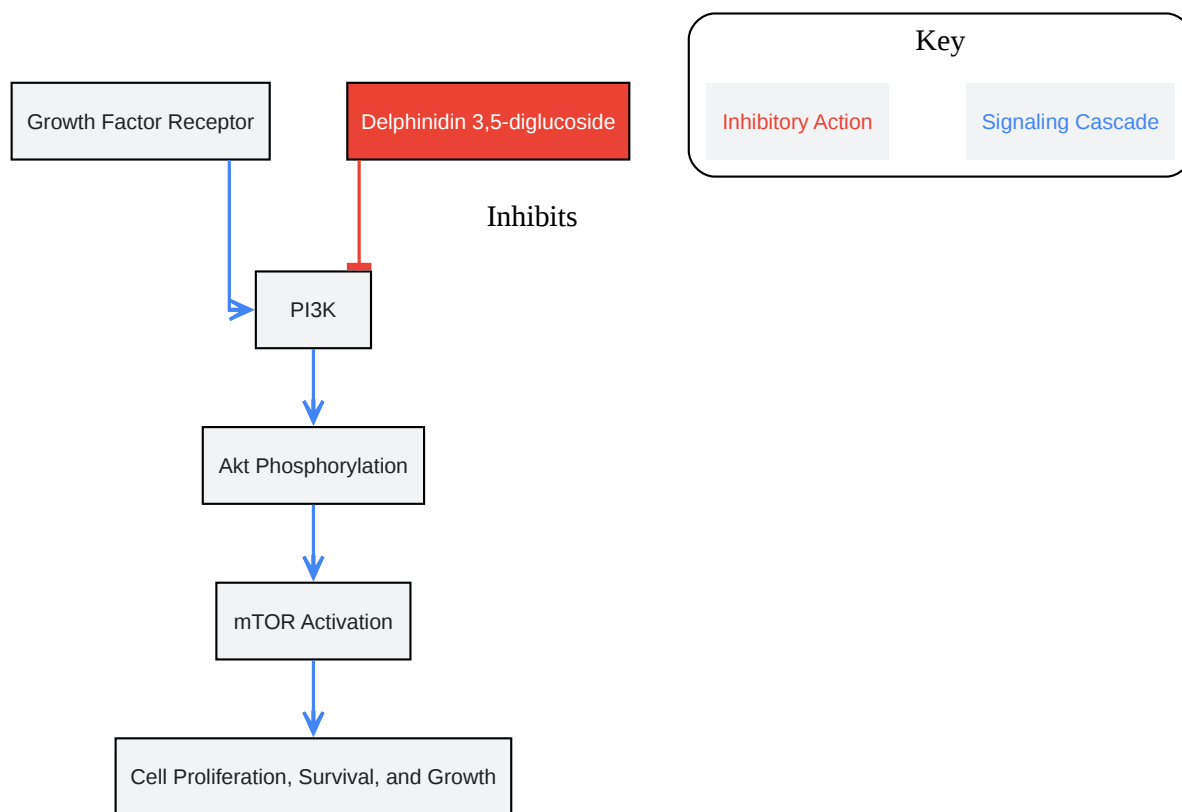
- Pomegranate (*Punica granatum*)[1][10]
- Blueberries (*Vaccinium corymbosum*)
- Grapes (*Vitis vinifera*)
- Eggplant (*Solanum melongena*)

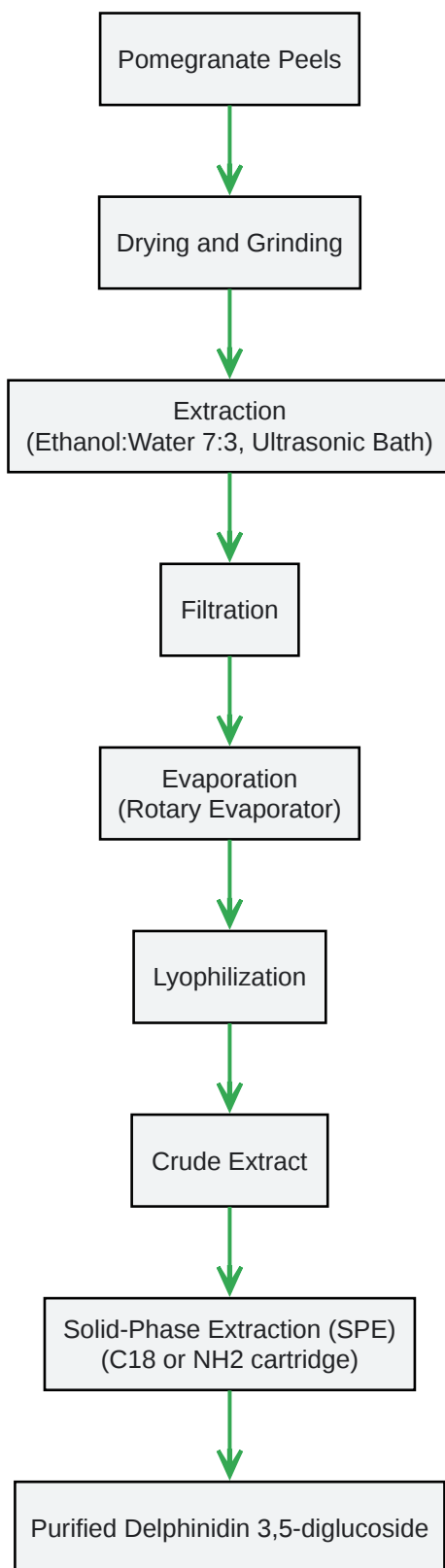
- Blackcurrants (*Ribes nigrum*)
- Delphinium and Hibiscus species

The biosynthesis of delphinidin, the aglycone of **Delphinidin 3,5-diglucoside**, follows the flavonoid pathway.









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